

Personal protective equipment for handling 3,5-Difluorophenylacetic acid

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Compound of Interest

Compound Name: 3,5-Difluorophenylacetic acid

Cat. No.: B011212

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A Researcher's Guide to Safely Handling 3,5-Difluorophenylacetic Acid

As a Senior Application Scientist, my priority is to empower you with the knowledge to conduct your research safely and effectively. This guide provides essential, immediate safety and logistical information for handling **3,5-Difluorophenylacetic acid**. It is designed to be a practical resource for researchers, scientists, and professionals in drug development, offering procedural guidance that goes beyond a simple checklist. Our goal is to build your trust by providing value that extends beyond the product itself, ensuring a culture of safety in your laboratory.

Scientific Rationale: **3,5-Difluorophenylacetic acid** is a valuable intermediate in pharmaceutical and agrochemical synthesis.^[1] Its fluorinated structure enhances reactivity and solubility, contributing to improved metabolic stability and bioavailability in target molecules.^[1] However, this reactivity also necessitates a thorough understanding of its potential hazards to mitigate risks.

Immediate Hazard Assessment

3,5-Difluorophenylacetic acid is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.^{[2][3]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[2][3]}

- Specific target organ toxicity — single exposure (Category 3): May cause respiratory irritation.[2][3]

This solid, which can appear as a white to light yellow powder or crystal, requires careful handling to avoid the generation of dust, which can be inhaled.[1][4]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[3][5]
Serious Eye Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation[3][5]
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[3][5]

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling of **3,5-Difluorophenylacetic acid** throughout its lifecycle in your laboratory.

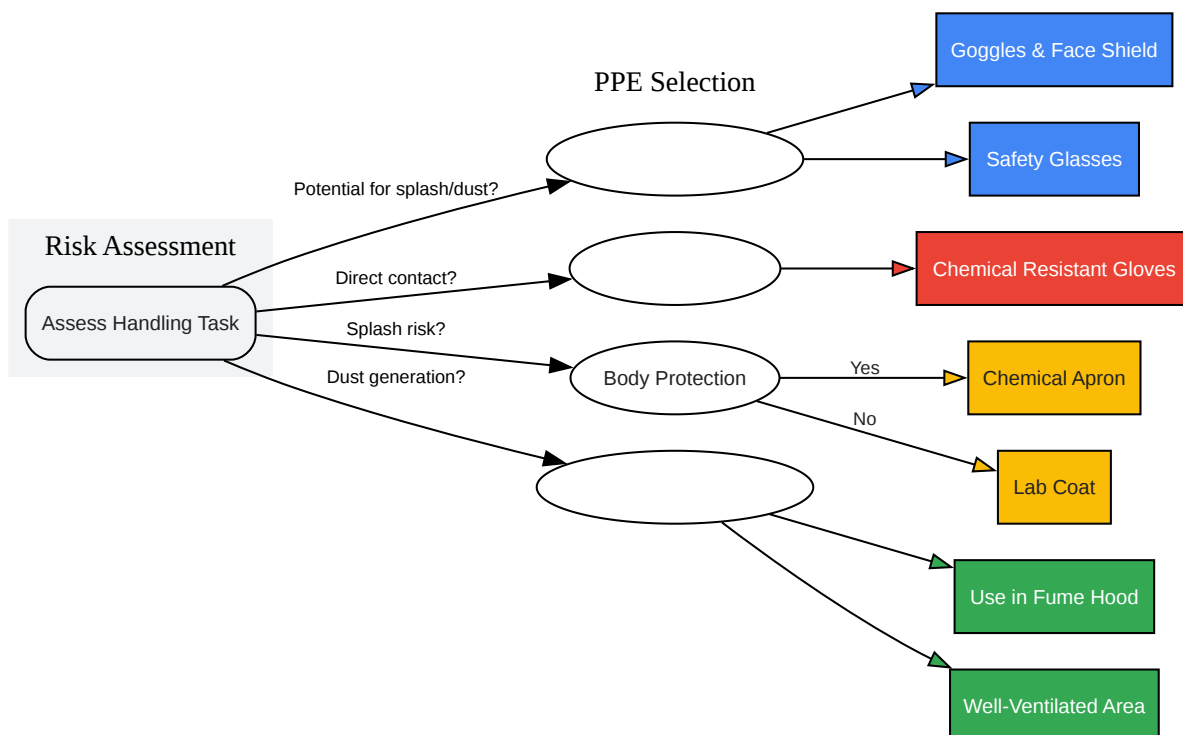
Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leaks.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials.[6][7] The container should be kept tightly closed.[2] It is recommended to store this compound at room temperature.[1][8]

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is your first line of defense against exposure. The following PPE is mandatory when handling **3,5-Difluorophenylacetic acid**.

- **Eye and Face Protection:** Approved safety glasses with side shields are the minimum requirement.[9] However, when there is a potential for splashing or dust generation, chemical safety goggles and a face shield are necessary.[6][10]
- **Hand Protection:** Chemically resistant gloves are essential.[9] While nitrile gloves are commonly used in laboratories, it's crucial to be aware that many corrosive substances can penetrate them.[10] For prolonged or direct contact, consider thicker, more robust gloves. Always inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A standard lab coat should be worn.[10] If there is a significant risk of splashing, a chemical-resistant apron over the lab coat is recommended.[10]
- **Respiratory Protection:** All handling of **3,5-Difluorophenylacetic acid** that may generate dust should be conducted in a certified chemical fume hood to control exposure.[4][10] If a fume hood is not available, a NIOSH/MSHA approved respirator may be required.[11]



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Caption: PPE Selection Workflow for **3,5-Difluorophenylacetic Acid**.

Handling and Experimental Procedures

- Work Area: Always work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to prevent dust inhalation.[4][6]
- Weighing: When weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust exposure.
- Dissolving: When dissolving the solid, be aware that this process can generate heat.[6] Always add the acid to the solvent slowly while stirring.[10]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[12] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[2]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11][13] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[12] Seek medical attention if irritation develops or persists.
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[12] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[11][13] Rinse mouth with water.[12] Never give anything by mouth to an unconscious person.[12] Seek immediate medical attention.

Spill Response

- **Minor Spills:** For small spills, wear appropriate PPE, and carefully sweep up the solid material, avoiding dust generation.^[14] Place the spilled material into a designated, labeled waste container.^[12] Clean the spill area with a suitable solvent and then wash with soap and water.
- **Major Spills:** In the event of a large spill, evacuate the area and prevent entry. Contact your institution's environmental health and safety department for assistance.

Disposal Plan

- **Waste Collection:** All waste containing **3,5-Difluorophenylacetic acid** should be collected in a clearly labeled, sealed container.^[6]
- **Disposal Regulations:** Dispose of contents and container in accordance with all local, state, and federal regulations.^{[2][6]} Do not dispose of down the drain.^[7]

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